

Essential Safety and Logistical Information for Handling D-arabinose-13C-2

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Compound of Interest

Compound Name: **D-arabinose-13C-2**

Cat. No.: **B12396930**

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For researchers, scientists, and drug development professionals, the proper handling of isotopically labeled compounds like **D-arabinose-13C-2** is paramount for laboratory safety and experimental integrity. This guide provides a comprehensive overview of the necessary personal protective equipment (PPE), operational procedures, and disposal plans.

Physical and Chemical Properties

A summary of the key physical and chemical properties of D-arabinose is provided in the table below. While this data primarily pertains to the unlabeled compound, it offers valuable insight for handling its isotopically labeled counterpart.

Property	Value	Source
Appearance	White to almost white crystalline powder	[1] [2]
Odor	Odorless	[1] [3]
Molecular Formula	C ₅ H ₁₀ O ₅	[2] [4]
Molecular Weight	150.13 g/mol	[2] [4]
Melting Point	152 - 165 °C	[1] [3]
Solubility	Soluble in water and glycerol; Insoluble in alcohol or ether	[1]
Stability	Stable under normal temperatures and pressures	[3]
Incompatibilities	Strong oxidizing agents	[1] [3]

Personal Protective Equipment (PPE)

When handling **D-arabinose-13C-2**, a comprehensive approach to personal protection is essential. The following table outlines the recommended PPE.

Body Part	Recommended Protection	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US)[5].
Skin	Laboratory coat, long pants, and closed-toe shoes. Fire/flame resistant and impervious clothing should be worn.	General laboratory practice[6].
Hands	Chemical-resistant gloves (e.g., nitrile).	Remove and wash hands immediately after contact with the chemical[7].
Respiratory	A full-face respirator is recommended if exposure limits are exceeded or if irritation is experienced. Use in a well-ventilated area is crucial.	Follows OSHA 29 CFR 1910.134 and ANSI Z88.2 or European Standard EN 149[3].

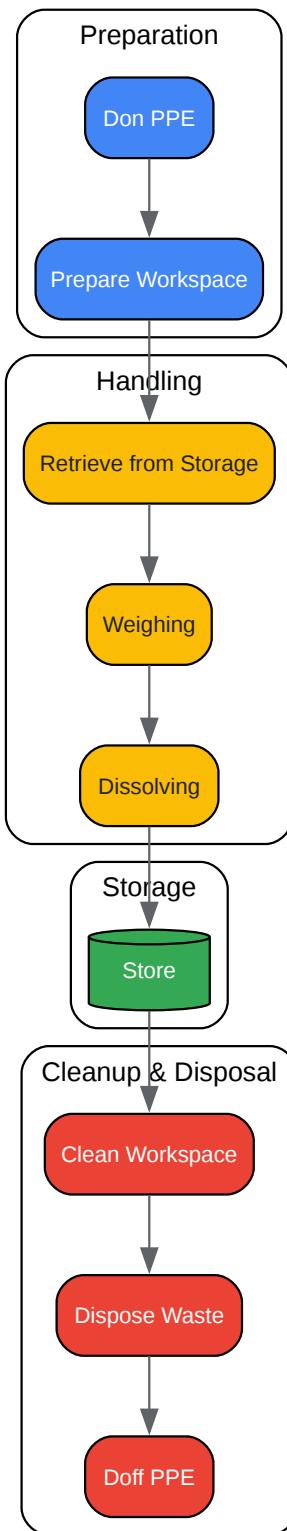
Operational and Disposal Plans

A systematic workflow for handling and disposing of **D-arabinose-13C-2** ensures minimal risk and compliance with safety regulations.

Handling and Storage Workflow

The following diagram illustrates the key steps for the safe handling and storage of **D-arabinose-13C-2**.

Workflow for Handling and Storage of D-arabinose-13C-2

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Handling and Storage Workflow

Step-by-Step Handling Procedures

- Preparation: Before handling the compound, ensure you are in a well-ventilated area, preferably within a fume hood. Don all required personal protective equipment.
- Handling:
 - Minimize dust generation and accumulation[3].
 - Avoid contact with eyes, skin, and clothing[3].
 - Avoid ingestion and inhalation[3].
- Storage: Store the compound at room temperature in a dry, well-ventilated place, away from light and moisture. Keep the container tightly closed[8].

Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Avoid dust formation[5].
- Vacuum or sweep up the material and place it into a suitable, closed container for disposal[3].
- Prevent further leakage or spillage if it is safe to do so[5]. Do not let the chemical enter drains[3][5].

Disposal Plan

Proper disposal of **D-arabinose-13C-2** and any contaminated materials is critical.

- Waste Characterization: Although D-arabinose is generally considered non-hazardous, the introduction of the ¹³C isotope does not alter its chemical reactivity in a way that would

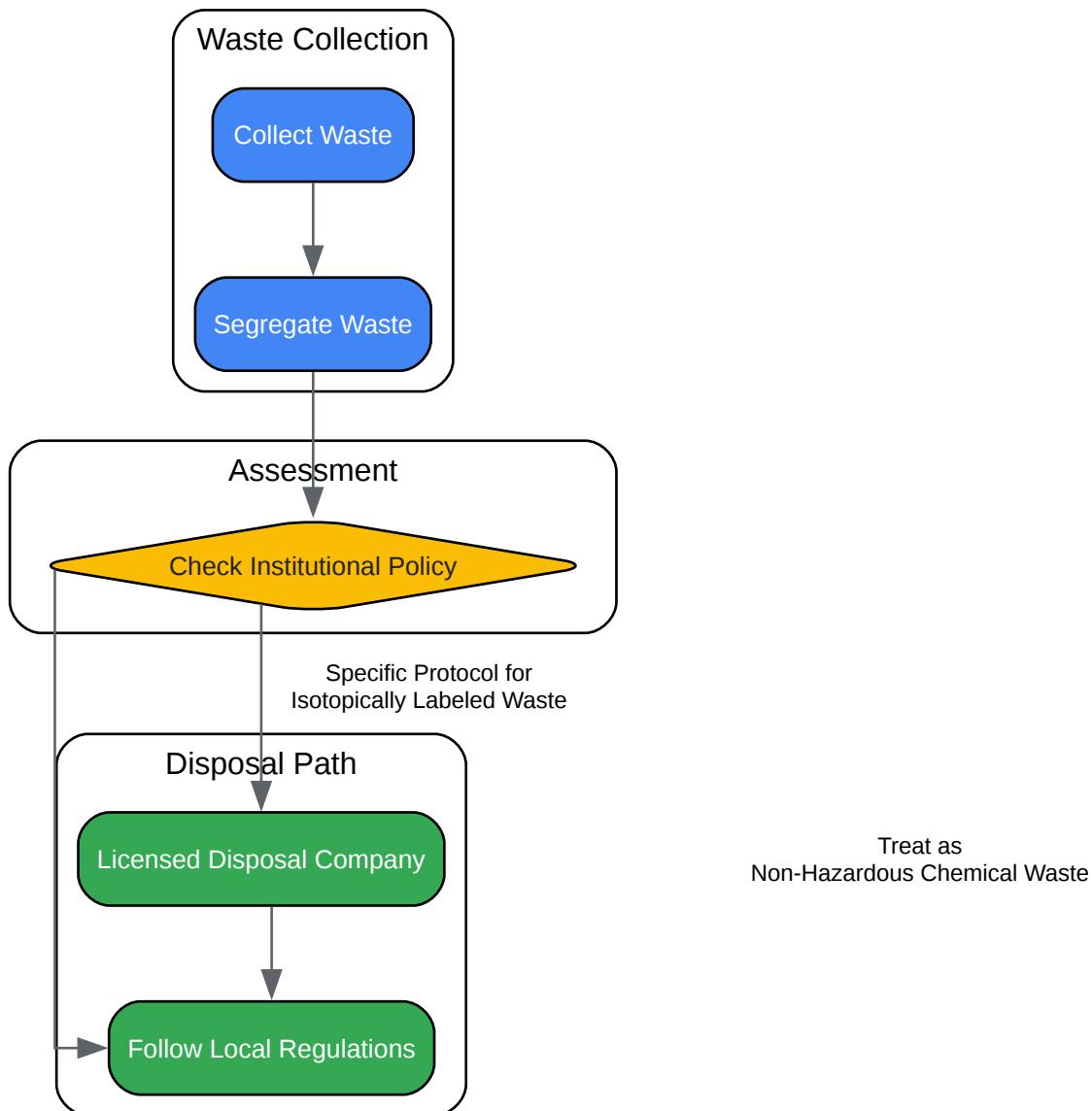
typically reclassify it as hazardous waste. However, institutional policies for isotopically labeled compounds must be followed.

- Disposal Method:

- Offer surplus and non-recyclable solutions to a licensed disposal company[8].
- Dispose of the material in a manner consistent with federal, state, and local regulations[3].
- Contaminated packaging should be handled in the same way as the substance itself[9].

The following diagram outlines the decision-making process for the disposal of **D-arabinose-13C-2** waste.

Disposal Plan for D-arabinose-13C-2 Waste

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Disposal Decision Workflow

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